

3-Chloro-2-nitrobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3-Chloro-2-nitrobenzaldehyde

Cat. No.: B1357113

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An In-depth Technical Guide on 3-Chloro-2-nitrobenzaldehyde

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **3-Chloro-2-nitrobenzaldehyde**, focusing on its molecular formula and molecular weight.

Physicochemical Data Summary

The essential molecular details of **3-Chloro-2-nitrobenzaldehyde** are presented below. This information is critical for stoichiometric calculations, analytical characterization, and integration into computational models for drug design and discovery.

Parameter	Value
Molecular Formula	C7H4ClNO3 [1][2][3][4]
Molecular Weight	185.56 g/mol [1][2][3][4]

Logical Relationship of Molecular Properties

The relationship between the common name of a compound and its fundamental molecular properties, the formula and weight, is a foundational concept in chemistry. The following diagram illustrates this hierarchical connection for **3-Chloro-2-nitrobenzaldehyde**.

3-Chloro-2-nitrobenzaldehyde

Determines

Molecular Formula
C₇H₄ClNO₃

Calculated From

Molecular Weight
185.56 g/mol[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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References

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